

SnF₄ vs. PbF₄: Property & Synthesis Comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

Get Quote

Property / Aspect	Tin(IV) Fluoride (SnF ₄)	Lead(IV) Fluoride (PbF ₄)
Molecular Weight	194.70 g/mol [1]	283.19 g/mol [2]
Appearance	White solid [3] [1]	White, odorless solid [2]
Melting Point	>700 °C (sublimes) [3] [1]	Decomposes upon heating [2]
Density	4.78 g/cm ³ [3] [1]	Information Missing
Solid-State Structure	Polymeric structure with octahedrally coordinated Sn [3]	Tetrahedral molecular geometry [2]
Key Synthesis Method	Reaction of SnCl ₄ with anhydrous HF [3]	Direct fluorination of PbO or PbF ₂ with F ₂ gas [2]

Synthesis and Experimental Protocols

The synthesis of both compounds requires handling highly corrosive and toxic materials. All procedures must be conducted in a fume hood with appropriate personal protective equipment (PPE) and corrosion-resistant equipment, such as PTFE (Teflon) or Monel metal.

Synthesis of Tin(IV) Fluoride

A standard laboratory method involves the reaction of tin(IV) chloride with anhydrous hydrogen fluoride [3].

- **Reaction:** $\text{SnCl}_4 + 4 \text{HF} \rightarrow \text{SnF}_4 + 4 \text{HCl}$
- **Procedure Outline:**
 - Place a stoichiometric amount of **tin(IV) chloride (SnCl₄)** in a PTFE reaction vessel.
 - Carefully condense **anhydrous hydrogen fluoride (HF)** onto the SnCl₄ under a cooled environment.
 - Allow the reaction to proceed, typically with stirring, until the evolution of hydrogen chloride (HCl) gas subsides.
 - Remove volatile by-products (excess HF and HCl) under vacuum to isolate the solid SnF₄ product.
- **Product:** The result is a white, solid SnF₄, which should be stored in a moisture-free environment due to its reactivity with water [3].

Synthesis of Lead(IV) Fluoride

The primary method for synthesizing PbF₄ is the direct fluorination of a lead(II) compound, which requires careful control due to the high reactivity of fluorine gas [2].

- **Reaction (example):** $2 \text{PbO} + 2 \text{F}_2 \rightarrow \text{PbF}_4 + \text{O}_2$
- **Procedure Outline [2]:**
 - Use a tube furnace made of nickel or Monel.
 - Pass a stream of **fluorine gas (F₂)**, diluted with an inert gas like nitrogen (typically 10-25% F₂), over solid **lead(II) oxide (PbO)** or **lead(II) fluoride (PbF₂)**.
 - Heat the reaction mixture to **approximately 300°C** for several hours. The dilution and temperature control are critical to moderate the highly exothermic reaction and prevent decomposition.
 - After the reaction, flush the system with inert gas to remove excess F₂.
- **Product & Stability:** The resulting PbF₄ is a yellow crystalline solid. It is thermally unstable and decomposes to **lead(II) fluoride (PbF₂)** and **fluorine gas (F₂)** upon heating [2]. It also hydrolyzes in water [2].

Reactivity and Key Applications

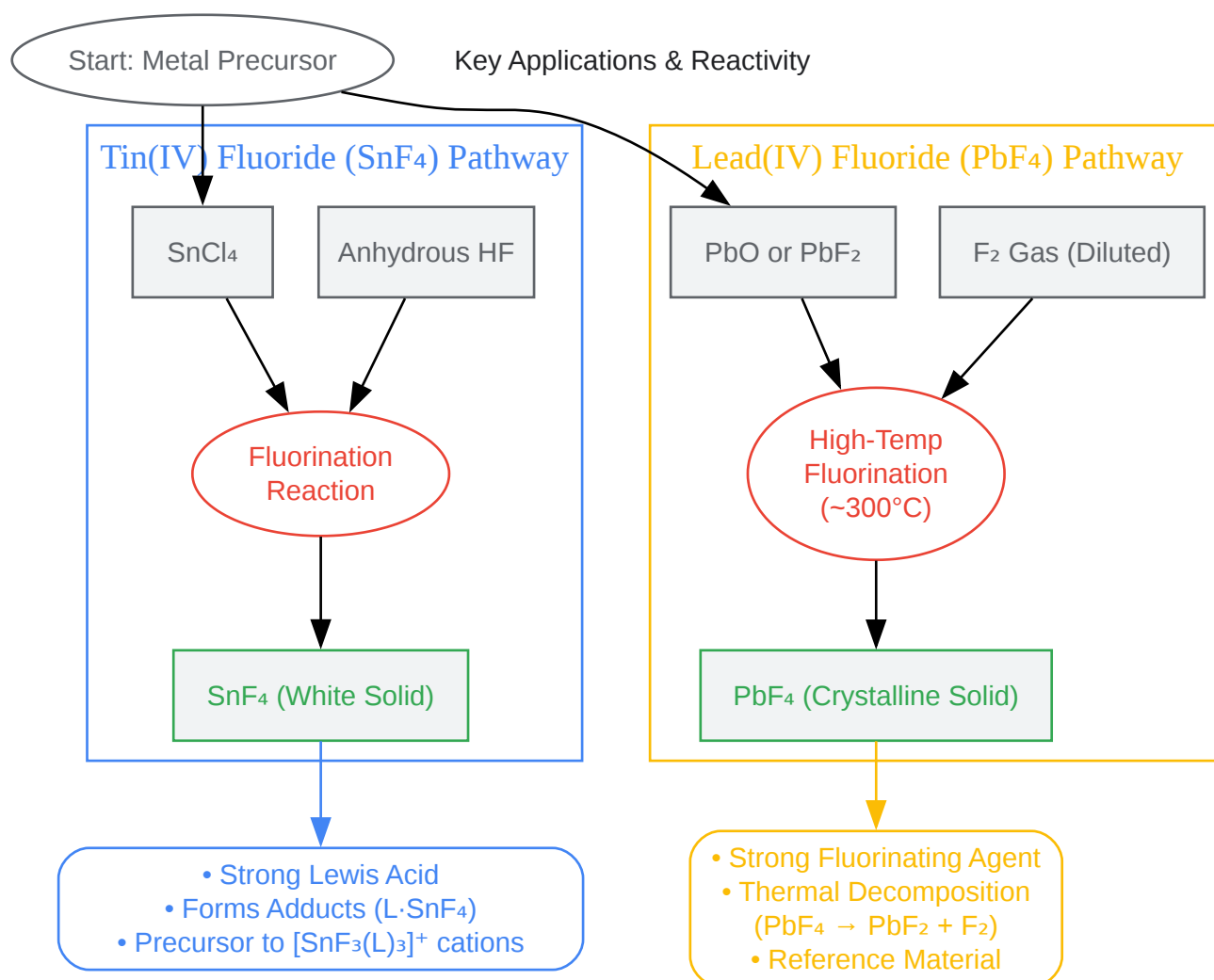
The compounds exhibit distinct chemical behaviors, leading to different primary applications.

Compound

Key Reactivity & Applications

| **Tin(IV) Fluoride** | **Lewis Acid Behavior:** Acts as a strong Lewis acid, forming adducts with neutral donors like phosphine oxides, DMSO, and phosphines [4] [3]. **Fluoride Complexation:** Reacts with alkali metal fluorides (e.g., KF) to form salts like K_2SnF_6 [3]. | | **Lead(IV) Fluoride** | **Strong Fluorinating Agent:** Used as a fluorinating agent in research due to its ability to transfer fluorine atoms [2]. **Decomposition:** Decomposes to PbF_2 and F_2 upon heating, a property that must be considered in its handling and application [2]. **Material Science:** Serves as a reference material for spectroscopic techniques and in theoretical computational studies [2]. |

The following diagram summarizes the synthesis pathways and key reactivity for both compounds.



[Click to download full resolution via product page](#)

Key Differences Summary

For researchers selecting between these compounds, the core distinctions are:

- **Availability & Handling:** SnF₄ is more commonly available and can be synthesized using HF. PbF₄ requires handling highly hazardous fluorine gas.
- **Stability & Use:** SnF₄ is relatively stable and valued for its Lewis acidity in coordination chemistry. PbF₄ is thermally unstable and primarily used as a potent but specialized fluorinating agent.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [americanelements.com/ tin - iv - fluoride -7783-62-2](https://americanelements.com/tin-iv-fluoride-7783-62-2) [americanelements.com]
2. [Buy Lead\(IV\) fluoride | 7783-59-7](#) [smolecule.com]
3. [\(Tin \) IV - Wikipedia fluoride](https://en.wikipedia.org/wiki/Tin_IV_fluoride) [en.wikipedia.org]
4. [\(Tin \) iv complexes with neutral phosphine coordination and... fluoride](https://pubs.rsc.org) [pubs.rsc.org]

To cite this document: Smolecule. [SnF₄ vs. PbF₄: Property & Synthesis Comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573210#tin-iv-fluoride-vs-lead-iv-fluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com